

# Technical Profile: Photophysical & Structural Characterization of Disperse Yellow 5

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## Compound of Interest

Compound Name: DISPERSE YELLOW 5

CAS No.: 6439-53-8

Cat. No.: B179427

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## Chemical Identity & Structural Basis

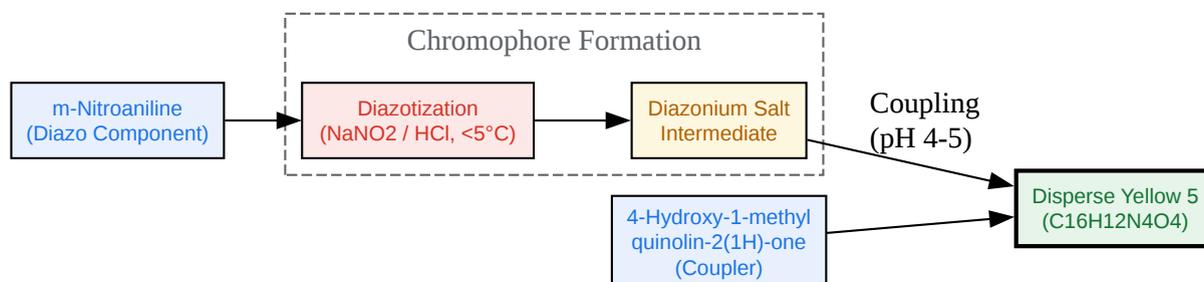
**Disperse Yellow 5 (DY5)** is a monoazo disperse dye belonging to the heterocyclic coupling component class. Unlike simple azobenzene derivatives, DY5 incorporates a quinolone moiety, which imparts specific solvatochromic and stability properties relevant to polyester dyeing and potential bio-imaging applications.

## Core Specifications

- CI Name: **Disperse Yellow 5**<sup>[1][2][3][4][5][6]</sup>
- CI Number: 12790<sup>[3][7][8]</sup>
- CAS Number: 6439-53-8<sup>[2][3][4]</sup>
- Molecular Formula:  
<sup>[3]</sup>
- Molecular Weight: 324.29 g/mol <sup>[2][3]</sup>
- IUPAC Name: 3-[(3-nitrophenyl)diazenyl]-4-hydroxy-1-methylquinolin-2(1H)-one<sup>[2][8]</sup>

## Synthesis & Chromophore Architecture

The chromophore is constructed via a diazotization-coupling sequence.[6] The electron-withdrawing nitro group on the diazo component (m-nitroaniline) and the electron-donating hydroxyl/lactam system of the quinolone coupler create a "push-pull" electronic system. This intramolecular Charge Transfer (ICT) is responsible for its greenish-yellow hue and solvent-dependent absorption.[7]



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Figure 1: Synthetic pathway establishing the azo-quinolone chromophore.

## Absorption Properties & Molar Absorptivity[9][10]

### Spectral Characteristics

DY5 exhibits a primary absorption band in the violet-blue region, resulting in its characteristic greenish-yellow transmission.

- (Visible): Typically 410–430 nm in organic solvents (e.g., acetone, ethanol).

- (UV): Strong

transitions are observed around 234 nm and 300-320 nm.[7]

- Solvatochromism: As a donor-acceptor azo dye, DY5 shows positive solvatochromism.[7]

The

will redshift (move to longer wavelengths) in more polar solvents (e.g., DMF > Acetone > Toluene) due to stabilization of the excited ICT state.[7]

## Molar Absorptivity ( )

While batch-specific purity affects exact values, monoazo disperse dyes of this class typically exhibit extinction coefficients in the range of:

Protocol for Determining

:

- Solvent Selection: Use spectroscopic grade Methanol or Acetone (common for disperse dyes).
- Stock Solution: Prepare a  
  
M stock solution (weigh ~3.24 mg into 10 mL).
- Dilution Series: Prepare 5 dilutions ranging from  
  
M to  
  
M.
- Measurement: Record absorbance (  
  
) at  
  
. Ensure  
  
remains between 0.2 and 0.8 for linearity.
- Calculation: Plot  
  
vs. Concentration (  
  
). The slope is  
  
(where path length  
  
cm).[7]

## Quantum Yield Analysis

### A. Fluorescence Quantum Yield ( )

Status:Negligible / Low (< 0.01) Most simple azo dyes, including DY5, are virtually non-fluorescent in fluid solution at room temperature.

- Mechanism of Quenching: The azo group ( ) undergoes extremely rapid photoisomerization (trans cis) or internal conversion upon excitation. This non-radiative decay pathway is faster ( ) than fluorescence emission ( ).<sup>[7]</sup>
- Exception: Fluorescence may be induced if the rotation of the azo bond is restricted (e.g., in a rigid polymer matrix or frozen glass) or if the dye aggregates.

## B. Photodegradation Quantum Yield ( )

Status:Critical Metric for Lightfastness For disperse dyes, the "quantum yield" of interest is often the efficiency of fading (photodegradation).

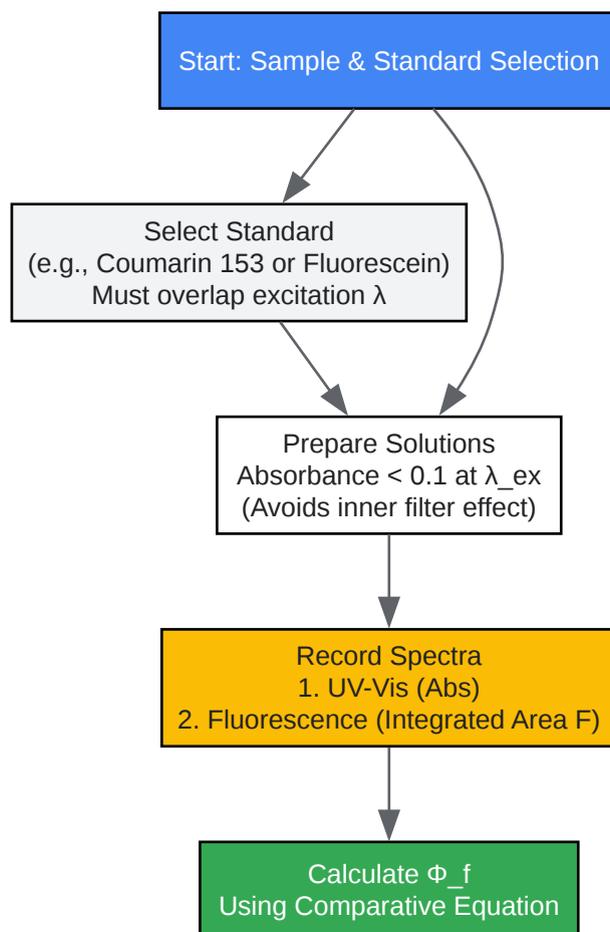
- Typical Value:  
(highly dependent on substrate and presence of oxygen).
- Mechanism: Photo-oxidation (generation of singlet oxygen) or photoreduction (reductive cleavage of the azo bond).<sup>[7]</sup>

## Experimental Workflows

### Workflow 1: Fluorescence Quantum Yield Measurement (Comparative Method)

Use this protocol only if you detect emission. If no emission is found, report

.<sup>[7]</sup>



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Figure 2: Comparative method for fluorescence quantum yield determination.

Calculation Equation:

- : Integrated fluorescence intensity
- : Absorbance at excitation wavelength[9]
- : Refractive index of solvent

## Workflow 2: Photodegradation Quantum Yield ( )

This measures the dye's stability, essential for textile and environmental fate studies.

- Irradiation: Irradiate sample (concentration

) with a monochromatic light source (e.g., Xenon arc with bandpass filter).

- Actinometry: Use Potassium Ferrioxalate actinometer to determine the photon flux ( , photons/sec).[7]
- Monitoring: Measure decrease in Absorbance at over time ( ).
- Calculation:

## References

- Chemical Identity & Structure
  - World Dye Variety. (2011).[3] "**Disperse Yellow 5** Properties and Applications." Available at: [\[Link\]](#)[7]
- Spectral Data (UV Absorbance)
- Photophysics of Azo Dyes
  - G.S.[2][7] Shankarling & K.A.[2] Jariwala. (2010).[7] "Photochemistry of Azo Dyes." Resonance, 15, 897–908. (Contextual grounding for azo non-fluorescence).
- Quantum Yield Methodology
  - Brouwer, A. M. (2011).[3][7] "Standards for photoluminescence quantum yield measurements in solution (IUPAC Technical Report)." Pure and Applied Chemistry, 83(12), 2213-2228.

Disclaimer: Specific quantitative values for commercial dyes can vary by batch and manufacturer due to the presence of dispersing agents (e.g., lignosulfonates).[7] Always perform purification (recrystallization from ethanol/acetone) before precise photophysical characterization.

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## Sources

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